

# 2-Amino-5-iodo-4-methylpyridine CAS number 356561-08-5

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Amino-5-iodo-4-methylpyridine

Cat. No.: B1285552

[Get Quote](#)

An In-depth Technical Guide to **2-Amino-5-iodo-4-methylpyridine**

CAS Number: 356561-08-5

**Abstract:** This technical guide provides a comprehensive overview of **2-Amino-5-iodo-4-methylpyridine**, a pivotal heterocyclic building block in modern organic synthesis. It details the compound's physicochemical properties, spectroscopic data, synthesis protocols, and reactivity. Special emphasis is placed on its application in drug discovery and medicinal chemistry, particularly as a scaffold for developing novel therapeutics. This document is intended for researchers, chemists, and professionals in the pharmaceutical and agrochemical industries, offering detailed experimental protocols and workflow visualizations to facilitate its use in research and development.

## Introduction

**2-Amino-5-iodo-4-methylpyridine** (also known as 2-Amino-5-iodo-4-picoline) is a versatile substituted pyridine derivative recognized for its significant role as an intermediate in the synthesis of complex organic molecules.<sup>[1]</sup> Its unique structure, featuring an amino group, a methyl group, and a strategically placed iodine atom, makes it a highly valuable precursor for creating a diverse range of compounds. The amino group provides a site for further functionalization and influences the electronic properties of the pyridine ring, while the iodine atom serves as an excellent leaving group for various cross-coupling reactions. Consequently, this compound is extensively utilized in the development of pharmaceuticals, particularly anti-

cancer agents and antibiotics, as well as in the agrochemical sector for creating advanced pesticides and herbicides.[\[1\]](#)

## Physicochemical Properties

The fundamental properties of **2-Amino-5-iodo-4-methylpyridine** are summarized below. This data is critical for its handling, storage, and application in synthetic chemistry.

Property	Value	Reference(s)
CAS Number	356561-08-5	<a href="#">[1]</a>
Molecular Formula	C <sub>6</sub> H <sub>7</sub> IN <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	234.04 g/mol	<a href="#">[1]</a>
Appearance	Yellow to brown powder or crystal	<a href="#">[1]</a>
Melting Point	115-119 °C	<a href="#">[1]</a>
Purity	≥95-99% (Determined by HPLC or GC)	<a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	2-Amino-5-iodo-4-picoline, 5-Iodo-4-methyl-2-pyridinamine	<a href="#">[1]</a>
Storage Conditions	Store at 0-8 °C	<a href="#">[1]</a>

## Spectroscopic Data

While specific, published spectra for **2-Amino-5-iodo-4-methylpyridine** are not readily available in the searched literature, extensive data exists for the structurally analogous compound, 2-Amino-5-bromo-4-methylpyridine (CAS 98198-48-2). The spectral data for the bromo-analogue is presented below as a close proxy. The <sup>1</sup>H NMR chemical shifts are expected to be very similar, and the mass spectrum will differ by the mass difference between Iodine and Bromine.

## <sup>1</sup>H NMR and Mass Spectrometry Data (of 2-Amino-5-bromo-4-methylpyridine)

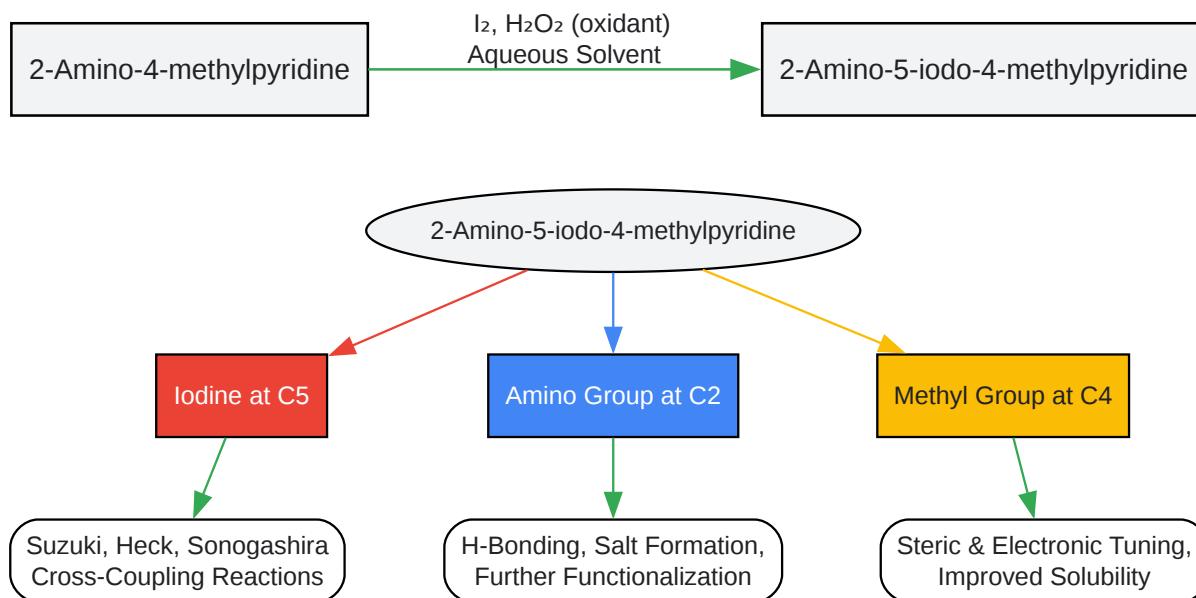
The following data was acquired in deuterated chloroform ( $\text{CDCl}_3$ ) and provides insight into the proton environment and molecular weight of the analogous structure.[\[3\]](#)

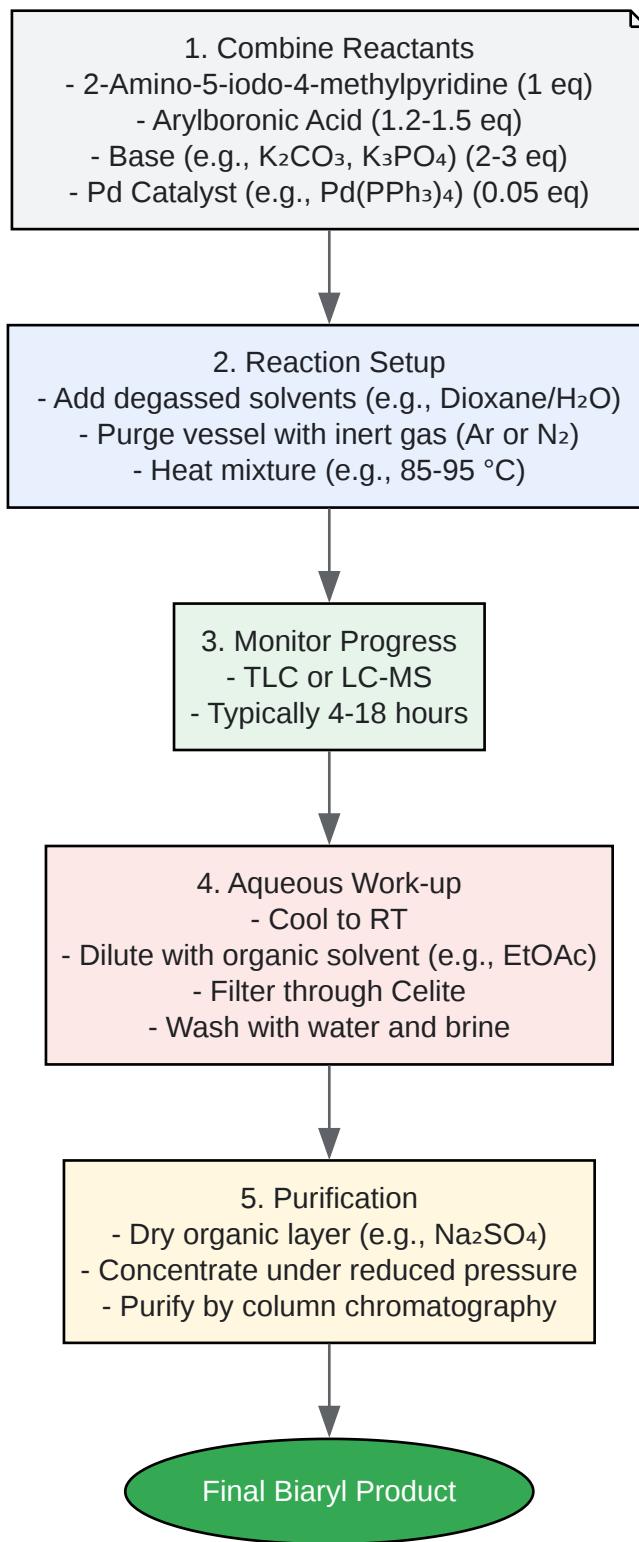
Data Type	Parameter	Assignment / Description	Reference(s)
<sup>1</sup> H NMR	$\delta$ 8.078 ppm	Singlet, 1H, H-6 (Pyridine ring proton)	<a href="#">[3]</a>
	$\delta$ 6.406 ppm	Singlet, 1H, H-3 (Pyridine ring proton)	<a href="#">[3]</a>
	$\delta$ 4.481 ppm	Singlet, 2H, -NH <sub>2</sub> (Amino group protons)	<a href="#">[3]</a>
	$\delta$ 2.277 ppm	Singlet, 3H, -CH <sub>3</sub> (Methyl group protons)	<a href="#">[3]</a>
Mass Spec (ESI)	m/z 188	[M+H] <sup>+</sup> , Protonated molecular ion	<a href="#">[3]</a>
m/z 186/188		M <sup>+</sup> , Molecular ion showing 1:1 isotopic pattern for Br	<a href="#">[3]</a>

## Synthesis and Reactivity

### Synthesis

A common route for the synthesis of **2-Amino-5-iodo-4-methylpyridine** involves the direct electrophilic iodination of the parent amine, 2-Amino-4-methylpyridine. The amino group at the 2-position is strongly activating and directs electrophiles to the 3- and 5-positions. A representative protocol, adapted from the synthesis of the related 2-amino-5-iodopyridine, utilizes an iodine source and an oxidizing agent in an aqueous medium.[\[4\]](#)



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. synchem.de [synchem.de]
- 3. benchchem.com [benchchem.com]
- 4. CN110590652B - Synthesis method of 2-amino-5-iodopyridine - Google Patents [patents.google.com]
- To cite this document: BenchChem. [2-Amino-5-iodo-4-methylpyridine CAS number 356561-08-5]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1285552#2-amino-5-iodo-4-methylpyridine-cas-number-356561-08-5>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)